

Nicotine-d4: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Nicotine-d4

Cat. No.: B602509

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety data, handling precautions, and experimental context for **Nicotine-d4**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this isotopically labeled compound.

Chemical and Physical Properties

Nicotine-d4, a deuterated analog of nicotine, is primarily utilized as an internal standard in analytical chemistry for the accurate quantification of nicotine in various matrices.[\[1\]](#)[\[2\]](#) Its physical and chemical properties are crucial for understanding its behavior and for implementing appropriate safety measures.

| Property | Value | Source |
|---------------------|----------------------|---|
| Molecular Formula | $C_{10}H_{10}D_4N_2$ | [3] |
| Molecular Weight | 166.26 g/mol | [4] [5] [6] |
| CAS Number | 350818-69-8 | [4] [6] [7] |
| Appearance | Liquid | [8] |
| Density | 1.045 g/mL at 25 °C | [6] |
| Storage Temperature | -20°C | [8] |
| Isotopic Enrichment | 98 atom % D | [7] |

Safety Data Sheet (SDS) Summary

Nicotine-d4 presents significant health hazards, consistent with those of unlabeled nicotine. Strict adherence to safety protocols is mandatory.

Hazard Identification

Nicotine-d4 is classified as highly toxic and poses a significant risk upon exposure.[\[4\]](#)[\[5\]](#)

| Hazard Class | GHS Classification | Signal Word | Hazard Statement |
|--|--------------------|------------------|---|
| Acute Toxicity, Oral | Category 3 | Danger | H301: Toxic if swallowed.[4][5] |
| Acute Toxicity, Dermal | Category 2 | Danger | H310: Fatal in contact with skin.[4][5] |
| Acute Toxicity, Inhalation | Category 3 | Danger | H330: Fatal if inhaled. [9] |
| Skin Corrosion/Irritation | Category 2 | Warning | H315: Causes skin irritation.[9] |
| Serious Eye Damage/Eye Irritation | Category 1 | Danger | H318: Causes serious eye damage.[9] |
| Hazardous to the Aquatic Environment, Long-term Hazard | Category 2 | (No Signal Word) | H411: Toxic to aquatic life with long lasting effects.[4][5][9] |

First-Aid Measures

Immediate medical attention is critical in case of exposure.

| Exposure Route | First-Aid Procedure |
|----------------|---|
| Ingestion | Rinse mouth immediately and drink plenty of water. Call a physician immediately. [10] |
| Skin Contact | Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately. [9] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist. [9] |
| Inhalation | Move person into fresh air. Immediately call a physician. If breathing has stopped, provide artificial respiration. [9] |

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

| Control Parameter | Recommended Measures |
|--------------------------|--|
| Engineering Controls | Work under a fume hood. Ensure adequate ventilation. [9] [11] |
| Eye/Face Protection | Wear safety goggles with side protection or a face shield. [10] [11] |
| Hand Protection | Wear suitable chemical-resistant gloves (e.g., nitrile rubber) tested according to EN 374. [10] [11] |
| Skin and Body Protection | Wear a lab coat, and in cases of potential splashing, a chemical-resistant apron or suit. [1] [11] |
| Respiratory Protection | If inhalation risk is high, use a self-contained breathing apparatus (SCBA) or a full-facepiece respirator with an appropriate cartridge. [1] [12] |

Handling and Storage Precautions

Proper handling and storage are paramount to preventing accidental exposure and maintaining the integrity of **Nicotine-d4**.

| Aspect | Precaution |
|------------------------|--|
| Safe Handling | Do not breathe vapor or mist. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[9][13] |
| Storage Conditions | Keep the container tightly closed in a cool, dry, and well-ventilated place. Store locked up. Protect from light and air.[1][7][9] |
| Incompatible Materials | Strong oxidizing agents. |
| Disposal | Dispose of contents and container to an approved waste disposal plant. Follow all local, state, and federal regulations for hazardous waste disposal.[1][9] |

Experimental Protocols: Use as an Internal Standard

Nicotine-d4 is widely used as an internal standard for the quantification of nicotine in biological and environmental samples using isotope dilution mass spectrometry. The following provides a generalized experimental workflow based on published methodologies.[4][8][14]

General Sample Preparation for LC-MS/MS Analysis

- Sample Fortification: An aliquot of the sample (e.g., urine, plasma, or an extract of a solid matrix) is fortified with a known amount of **Nicotine-d4** solution.[8]
- Extraction: The target analytes, including nicotine and the **Nicotine-d4** internal standard, are extracted from the sample matrix. Common techniques include:
 - Liquid-Liquid Extraction (LLE): The sample is mixed with an immiscible organic solvent (e.g., a mixture of methylene chloride and diethyl ether). After vortexing and centrifugation, the organic layer containing the analytes is separated.[8]
 - Solid-Phase Extraction (SPE): The sample is loaded onto an SPE cartridge, which selectively retains the analytes. After washing to remove interferences, the analytes are eluted with a suitable solvent.[4]

- Solvent Evaporation and Reconstitution: The solvent from the extraction step is evaporated under a gentle stream of nitrogen. The dried residue is then reconstituted in a mobile phase-compatible solvent for analysis.[8]

Instrumental Analysis: LC-MS/MS and GC-MS

- LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry): The reconstituted sample is injected into an LC system. The analytes are separated on a chromatographic column (e.g., a C18 or HILIC column) before being introduced into the mass spectrometer. The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to specifically detect and quantify the precursor-to-product ion transitions for both nicotine and **Nicotine-d4**.[4][8]
- GC-MS (Gas Chromatography-Mass Spectrometry): For GC-MS analysis, the sample extract is injected into the GC system. The analytes are vaporized and separated in a capillary column. The separated compounds then enter the mass spectrometer for detection and quantification.[11]

Diagrams and Workflows

The following diagrams, generated using Graphviz, illustrate key workflows for the safe handling and use of **Nicotine-d4**.

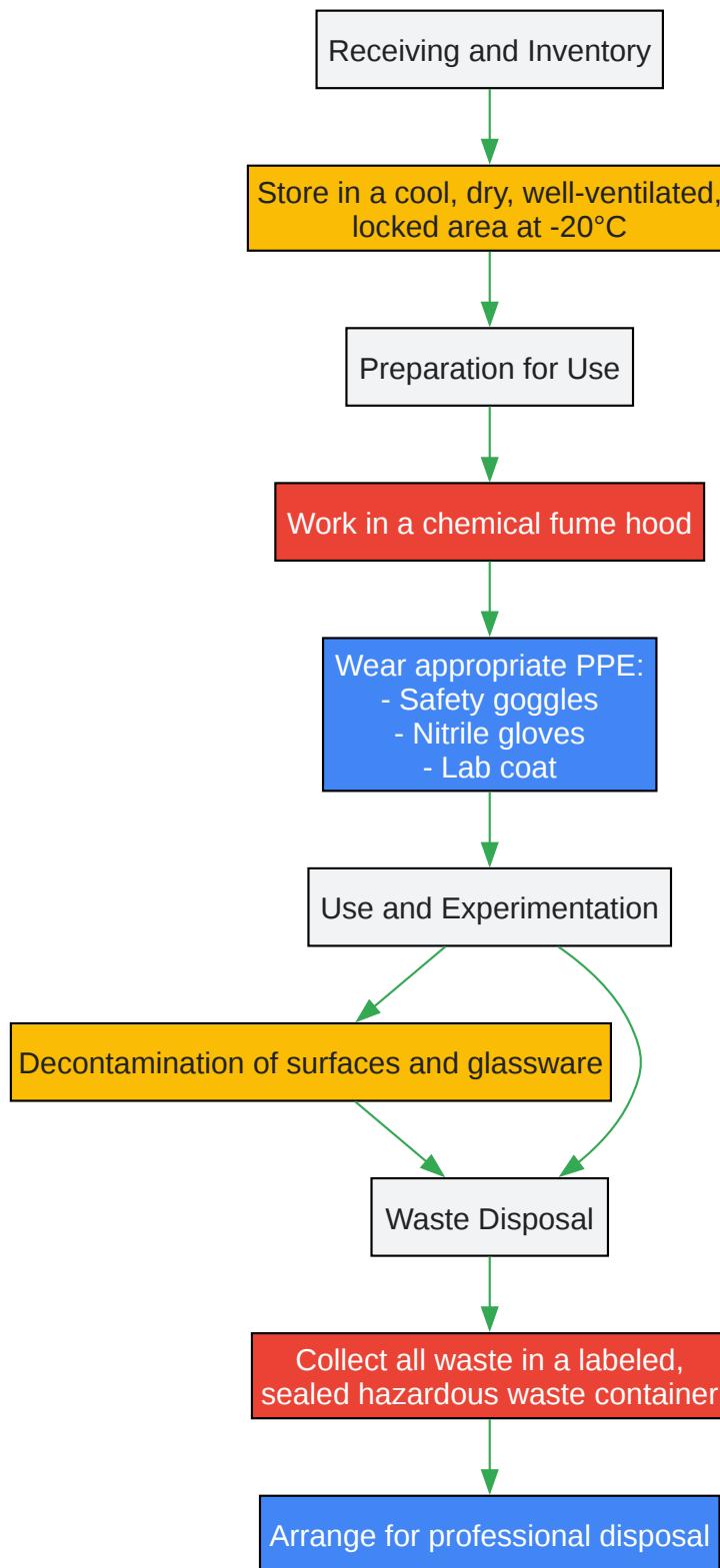


Figure 1: Safe Handling Workflow for Nicotine-d4

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Caption: Workflow for the safe handling of **Nicotine-d4** in a laboratory setting.

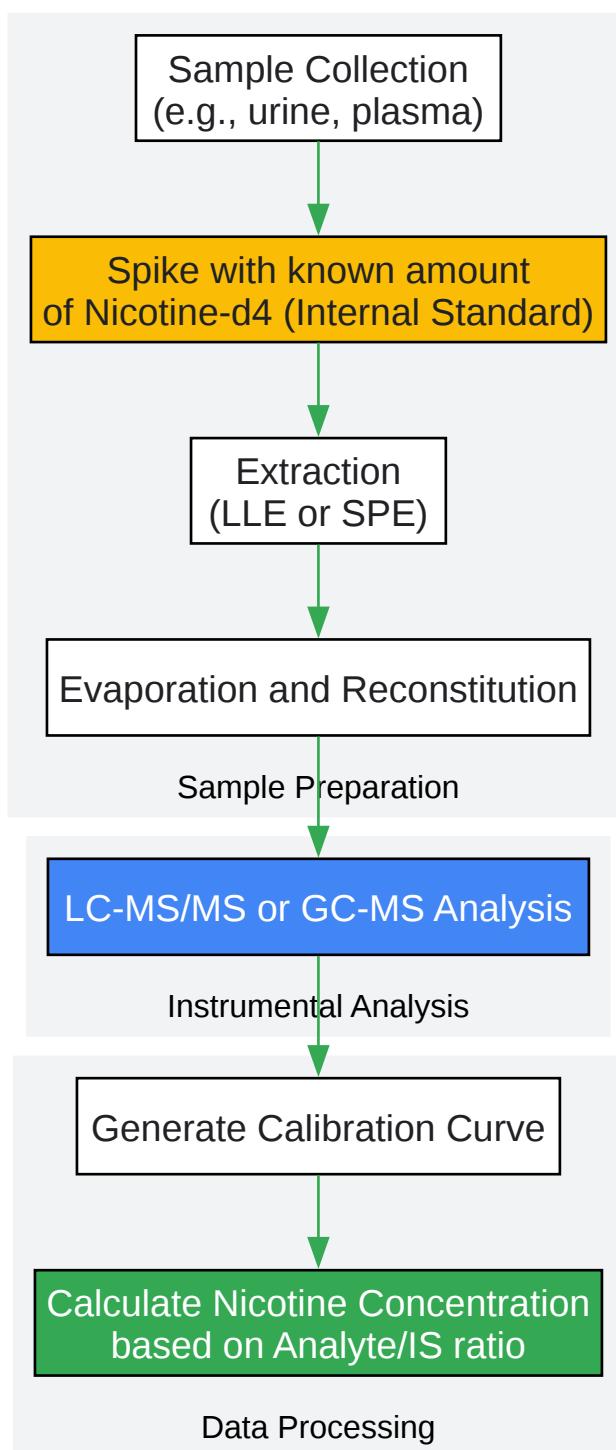


Figure 2: Experimental Workflow for Nicotine Quantification using Nicotine-d4

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Caption: General experimental workflow for quantifying nicotine using **Nicotine-d4** as an internal standard.

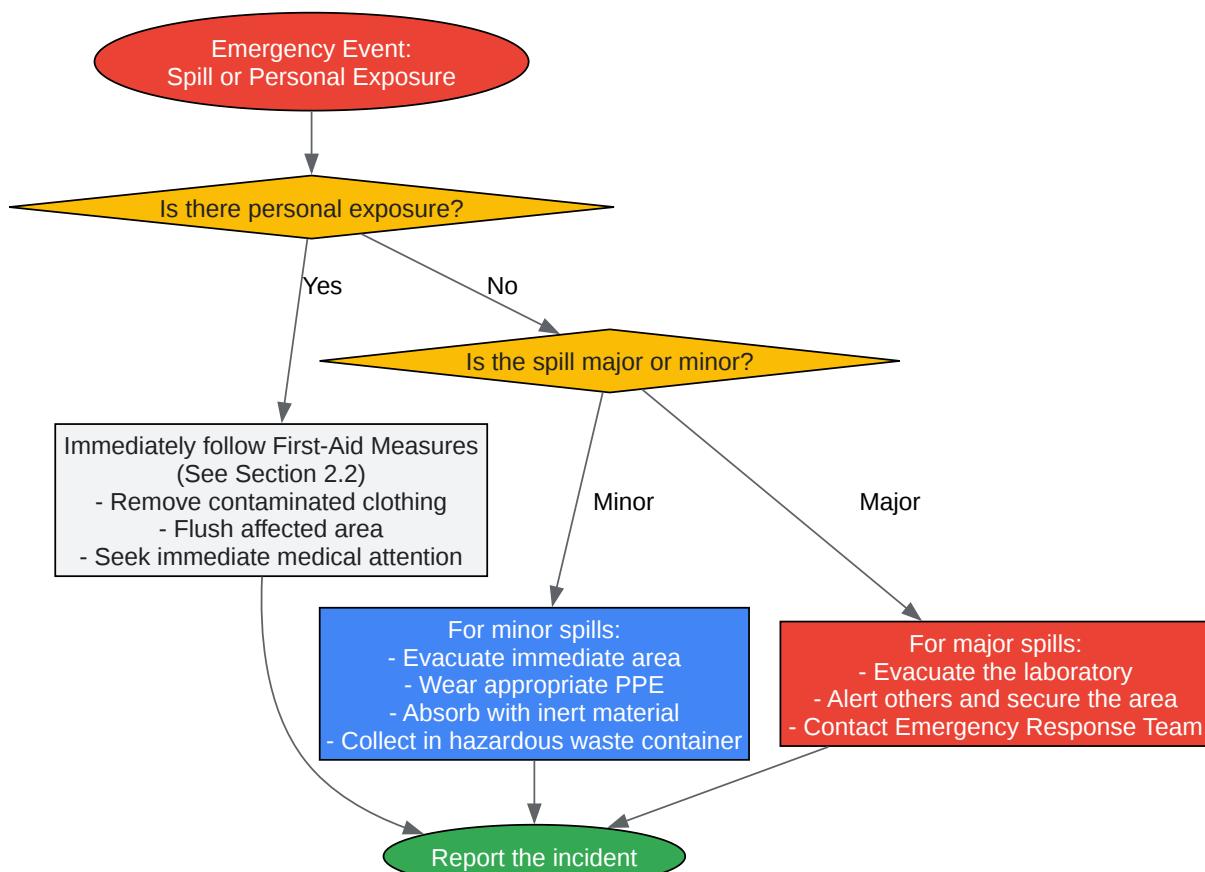


Figure 3: Emergency Response for Nicotine-d4 Exposure or Spill

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Caption: Decision-making workflow for responding to a **Nicotine-d4** spill or personal exposure.

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References

- 1. (+\!-)-Nicotine-D4 | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 2. Isotope-Dilution Gas Chromatography-Mass Spectrometry Method for the Selective Detection of Nicotine and Menthol in E-Cigarette, or Vaping, Product Liquids and Aerosols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Isotope-Dilution Gas Chromatography-Mass Spectrometry Method for the Selective Detection of Nicotine and Menthol in E-Cigarette, or Vaping, Product Liquids and Aerosols - PMC [pmc.ncbi.nlm.nih.gov]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. farmaciajournal.com [farmaciajournal.com]
- 6. A novel validated procedure for the determination of nicotine, eight nicotine metabolites and two minor tobacco alkaloids in human plasma or urine by solid-phase extraction coupled with liquid chromatography-electrospray ionization-tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 7. fda.gov [fda.gov]
- 8. Rapid and Accurate LC-MS/MS Analysis of Nicotine and Related Compounds in Urine Using Raptor Biphenyl LC Columns and MS-Friendly Mobile Phases [restek.com]
- 9. DSpace [mospace.umsystem.edu]
- 10. shimadzu.com [shimadzu.com]
- 11. Analytical determination of nicotine in tobacco leaves by gas chromatography–mass spectrometry - Arabian Journal of Chemistry [arabjchem.org]
- 12. documents.thermofisher.com [documents.thermofisher.com]
- 13. coresta.org [coresta.org]
- 14. Stable-isotope dilution LC–MS for quantitative biomarker analysis - PMC [pmc.ncbi.nlm.nih.gov]

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